

Essential Safety and Operational Guide for Handling Methyl Benzoylformate

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This document provides immediate safety, handling, and disposal protocols for **Methyl benzoylformate** (CAS No. 15206-55-0). It is intended for laboratory professionals engaged in research and development. Adherence to these guidelines is critical for ensuring personnel safety and operational integrity.

Hazard Identification and Safety Summary

Methyl benzoylformate is a clear, slightly yellow liquid.[1] While some classifications consider it non-hazardous, it should be handled with caution as its toxicological properties are not fully investigated.[1][2] Key hazards include potential irritation to the eyes, skin, respiratory system, and digestive tract.[1] Some evidence suggests it may cause an allergic skin reaction.[3]

Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion. Incompatible Materials: Strong oxidizing agents.[4][5]

Chemical and Physical Properties

The following table summarizes key quantitative data for **Methyl benzoylformate**.



Property	Value
Molecular Formula	C ₉ H ₈ O ₃
Molecular Weight	164.16 g/mol
Appearance	Clear to pale yellow liquid[1][3]
Boiling Point	246-248 °C
Density	1.155 g/mL at 25 °C
Flash Point	> 112 °C (> 233.6 °F) - Closed Cup[1]
Storage Temperature	Room temperature
Solubility	Moderately soluble in water; soluble in organic solvents like ethanol.[3]

Operational and Personal Protective Equipment (PPE) Plan

Strict adherence to the following operational procedures and PPE requirements is mandatory when handling **Methyl benzoylformate**.

Engineering Controls and Handling

- Always work in a well-ventilated area. Use a chemical fume hood or other local exhaust ventilation to control airborne levels.[1][2][4]
- Facilities must be equipped with an eyewash station and a safety shower.[1]
- Avoid contact with skin, eyes, and clothing.[1][2][4]
- Do not breathe vapors or mists.[4]
- Wash hands thoroughly after handling and before breaks.[1][4][6]
- Keep the container tightly closed when not in use.[1][3][4]



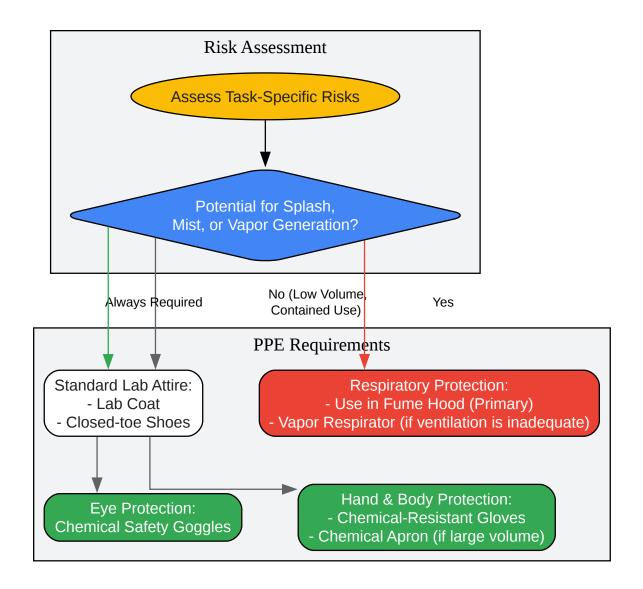


• Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][3][4]

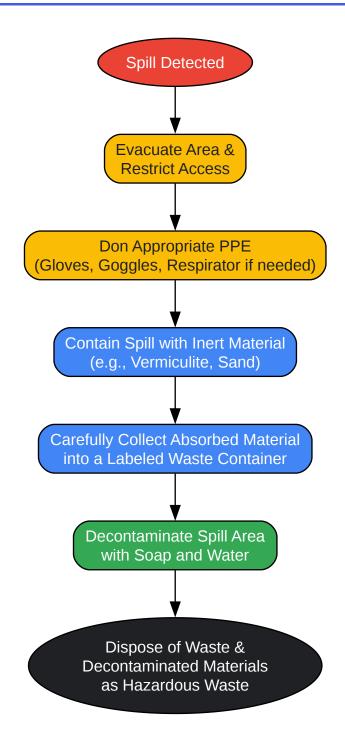
Personal Protective Equipment (PPE) Selection

The selection of PPE is contingent on the specific laboratory procedure. The following diagram outlines the logical workflow for determining the appropriate level of protection.









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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. tcichemicals.com [tcichemicals.com]
- 3. Methyl benzoylformate: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 4. spectrumchemical.com [spectrumchemical.com]
- 5. fishersci.com [fishersci.com]
- 6. capotchem.cn [capotchem.cn]
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